

Nanangenine H: A Comprehensive Technical Analysis

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Compound of Interest

Compound Name: Nanangenine H

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Introduction

Nanangenine H is a naturally occurring drimane sesquiterpenoid isolated from the Australian fungus, *Aspergillus nanangensis*.^[1] As a member of the nanangenine family of metabolites, its chemical architecture is characterized by a bicyclic drimane core.^[1] This document provides a detailed overview of the chemical structure, spectroscopic properties, and biological context of **Nanangenine H**, intended for researchers in natural product chemistry, mycology, and drug discovery.

Chemical Structure and Properties

The chemical structure of **Nanangenine H** was elucidated through extensive spectroscopic analysis.^[1] It is identified as a drimane sesquiterpenoid, a class of C₁₅ natural products derived from a pentamethyl-trans-decalin skeleton.^[2]

Molecular Formula: C₂₂H₃₆O₆

Chemical Structure:

(A 2D chemical structure image of **Nanangenine H** would be placed here in a final document)

Spectroscopic Data

The structural assignment of **Nanangenine H** is supported by high-resolution mass spectrometry (HRMS) and nuclear magnetic resonance (NMR) spectroscopy. The key data are

summarized below.

High-Resolution Mass Spectrometry (HRMS)

The HRMS data provides the exact mass of the molecule, which is crucial for determining its elemental composition.

Ion	Calculated m/z	Found m/z
[M+H] ⁺	397.2585	397.2581
[M+Na] ⁺	419.2404	419.2400

Data acquired via HRESI(+)-MS.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR data provide detailed information about the carbon skeleton and the chemical environment of each proton and carbon atom.

Position	δC (ppm)	δH (ppm), mult. (J in Hz)
1	39.4	1.03, m; 1.55, m
2	18.3	1.44, m
3	42.1	1.38, m
4	33.5	-
5	55.6	1.25, dd (11.6, 2.1)
6	76.5	5.29, d (2.1)
7	121.2	5.48, d (2.1)
8	141.0	-
9	73.1	-
10	38.8	-
11	67.5	3.42, d (11.8); 3.63, d (11.8)
12	28.1	1.48, m; 1.70, m
13	33.5	0.86, s
14	21.6	0.83, s
15	14.5	0.89, s
1'	173.8	-
2'	34.7	2.22, t (7.5)
3'	24.8	1.57, m
4'	31.4	1.29, m
5'	22.4	1.29, m
6'	14.0	0.88, t (7.2)

NMR data recorded in CDCl_3 at 600 MHz for ^1H and 150 MHz for ^{13}C .

Experimental Protocols

Fungal Cultivation and Extraction

Aspergillus nanangensis was cultured on solid rice medium. The general procedure is as follows:

- **Medium Preparation:** Autoclaved rice (100 g) with Milli-Q water (100 mL) in 500 mL Erlenmeyer flasks.
- **Inoculation:** Each flask was inoculated with a spore suspension of *A. nanangensis*.
- **Incubation:** The cultures were incubated at 25 °C for 21 days.
- **Extraction:** The fungal culture was extracted with ethyl acetate. The solvent was then evaporated under reduced pressure to yield a crude extract.

Isolation of Nanangenine H

Nanangenine H was purified from the crude extract using high-performance liquid chromatography (HPLC).

- **Initial Fractionation:** The crude extract was subjected to vacuum liquid chromatography (VLC) on silica gel.
- **HPLC Purification:** Fractions containing nanangenines were further purified by reversed-phase preparative HPLC.
 - **Column:** C18 column (e.g., Agilent Zorbax SB-C18, 5 µm, 9.4 × 250 mm).
 - **Mobile Phase:** A gradient of acetonitrile and water.
 - **Detection:** UV detector at 210 nm.
 - **Nanangenine H** was isolated as a white amorphous solid.

Structure Elucidation

The structure of **Nanangenine H** was determined by a combination of spectroscopic techniques:

- NMR Spectroscopy: 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectra were acquired on a 600 MHz spectrometer.
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HRESI-MS) was used to determine the molecular formula.

Biological Activity

The nanangenine family of compounds, including **Nanangenine H**, were evaluated for their in vitro biological activities against a panel of bacteria, fungi, and mammalian cell lines.[1]

Nanangenine H exhibited low levels of cytotoxicity against the four mammalian cell lines tested.[1]

Biosynthetic Pathway

Nanangenine H, as a drimane sesquiterpenoid, is biosynthesized from farnesyl pyrophosphate (FPP), a common precursor for sesquiterpenes. The proposed biosynthetic pathway involves several key enzymatic steps.



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Caption: Proposed biosynthetic pathway of **Nanangenine H**.

Conclusion

Nanangenine H is a drimane sesquiterpenoid produced by the fungus *Aspergillus nanangensis*. Its structure has been rigorously characterized by modern spectroscopic methods. While exhibiting low cytotoxicity in preliminary assays, the unique chemical scaffold of **Nanangenine H** and other members of its family may warrant further investigation for other

biological activities. The elucidation of its biosynthetic pathway opens avenues for synthetic biology approaches to produce novel drimane derivatives.

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References

- 1. Nanangenines: drimane sesquiterpenoids as the dominant metabolite cohort of a novel Australian fungus, *Aspergillus nanangensis* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. BJOC - Nanangenines: drimane sesquiterpenoids as the dominant metabolite cohort of a novel Australian fungus, *Aspergillus nanangensis* [beilstein-journals.org]
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